

Technical Guide: Physicochemical Properties of 2-Bromo-5-nitroaniline

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Compound of Interest

Compound Name: 2-Bromo-5-nitroaniline

Cat. No.: B076971

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This technical guide provides an in-depth overview of the melting point and solubility of **2-Bromo-5-nitroaniline**, a key intermediate in various organic syntheses. The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Core Physical Properties

2-Bromo-5-nitroaniline is a yellow crystalline solid. Its fundamental physical characteristics are crucial for its application in synthesis, purification, and formulation.

Data Presentation

The following tables summarize the key quantitative data for the melting point and solubility of **2-Bromo-5-nitroaniline**.

Physical Property	Value	Source
Melting Point	139-141 °C	
	137-142 °C	
	150-153 °C	

Solvent	Solubility	Source
Water	Slightly soluble	
Ethanol	Soluble	
Acetone	Soluble	

Experimental Protocols

Accurate determination of melting point and solubility is fundamental to chemical characterization. The following are detailed methodologies for these key experiments.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range typically signifies a pure compound, while a broad and depressed range often indicates the presence of impurities. The capillary method is a widely used and reliable technique.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **2-Bromo-5-nitroaniline** sample is completely dry and finely powdered. A small amount of the sample is placed on a clean, dry surface.
- **Loading the Capillary Tube:** The open end of a capillary tube is gently pressed into the sample powder. The tube is then inverted and tapped lightly on a hard surface to allow the powder to fall to the sealed end. This process is repeated until a packed column of 2-3 mm in height is achieved.

- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Rapid Determination (Optional but Recommended):** A preliminary rapid heating is performed to get an approximate melting point. This helps in setting the parameters for a more accurate measurement.
- **Accurate Determination:** A fresh sample is prepared. The apparatus is heated rapidly to a temperature about 15-20°C below the approximate melting point. The heating rate is then reduced to 1-2°C per minute.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a liquid is recorded as the end of the melting range.

Solubility Determination

Understanding the solubility of a compound is critical for reaction setup, extraction, and purification (crystallization).

Apparatus:

- Test tubes
- Vortex mixer or stirring rods
- Graduated pipettes or cylinders
- Analytical balance

Procedure:

- **Solvent Selection:** A range of solvents of varying polarities should be tested, including water, alcohols (e.g., ethanol), and non-polar organic solvents.
- **Sample Preparation:** A pre-weighed amount of **2-Bromo-5-nitroaniline** (e.g., 10 mg) is placed into a clean, dry test tube.

- **Solvent Addition:** A specific volume of the chosen solvent (e.g., 1 mL) is added to the test tube.
- **Mixing:** The mixture is agitated vigorously for a set period (e.g., 60 seconds) using a vortex mixer or by continuous stirring.
- **Observation:** The mixture is visually inspected to determine if the solid has completely dissolved. The compound is classified as soluble, partially soluble, or insoluble.
- **Qualitative Solubility Classification:** For a more systematic approach, a qualitative solubility scheme can be employed. This often involves testing solubility in water, dilute acid (e.g., 5% HCl), and dilute base (e.g., 5% NaOH) to classify the compound based on its acidic, basic, or neutral properties.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the characterization of a chemical compound like **2-Bromo-5-nitroaniline**, starting from initial reception of

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